

Propyl 2,4-dioxovalerate molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl 2,4-dioxovalerate*

Cat. No.: *B15175480*

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Propyl 2,4-dioxovalerate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the molecular structure, properties, and available data for **propyl 2,4-dioxovalerate**. Due to the limited availability of specific experimental and biological data for this compound, information on the closely related analogue, ethyl 2,4-dioxovalerate, is included for comparative purposes.

Molecular Structure and Chemical Formula

Propyl 2,4-dioxovalerate, also known by its IUPAC name propyl 2,4-dioxopentanoate, is an organic compound with the chemical formula $C_8H_{12}O_4$.^[1] Its structure features a propyl ester group and two ketone functionalities, making it a beta-keto ester.

Molecular Identifiers:

Identifier	Value
CAS Number	39526-01-7[1][2][3]
Molecular Formula	C8H12O4[1]
Molecular Weight	172.178 g/mol [1]
IUPAC Name	propyl 2,4-dioxopentanoate[4]
SMILES	CCCOC(=O)C(=O)CC(=O)C[4]
InChI	InChI=1S/C8H12O4.Na/c1-3-4-12-8(11)7(10)5-6(2)9;/h3-5H2,1-2H3;/q;+1[4]
InChIKey	FIPAEIKICUHMCCQ-UHFFFAOYSA-N[4]

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **propyl 2,4-dioxovalerate**.

Property	Value
Boiling Point	233.8°C at 760 mmHg[1]
Density	1.087 g/cm ³ [1]
Refractive Index	1.43[1]
Flash Point	95.5°C[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **propyl 2,4-dioxovalerate** are not readily available in the peer-reviewed literature. However, a common method for the synthesis of its close analogue, ethyl 2,4-dioxovalerate, is the Claisen condensation of diethyl oxalate and acetone.[5] It is plausible that a similar synthetic strategy could be employed for **propyl 2,4-dioxovalerate** by substituting diethyl oxalate with dipropyl oxalate and using appropriate reaction conditions.

Reference Protocol: Synthesis of Ethyl 2,4-dioxovalerate

The following protocol for the synthesis of ethyl 2,4-dioxovalerate is provided as a reference.

Materials:

- Sodium ethoxide
- Anhydrous ethanol
- Acetone
- Diethyl oxalate
- Hydrochloric acid (1 mol/L)
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- A solution of sodium ethoxide in anhydrous ethanol is prepared and cooled in an ice-salt bath.
- A mixture of acetone and diethyl oxalate is added dropwise to the sodium ethoxide solution while maintaining a low temperature (-5°C).[5]
- The reaction mixture is stirred for several hours.
- The mixture is then poured into ice water and the pH is adjusted to approximately 4 with hydrochloric acid.
- The aqueous phase is extracted with ethyl acetate.
- The combined organic layers are washed with water and dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the product.

Biological Activity and Signaling Pathways

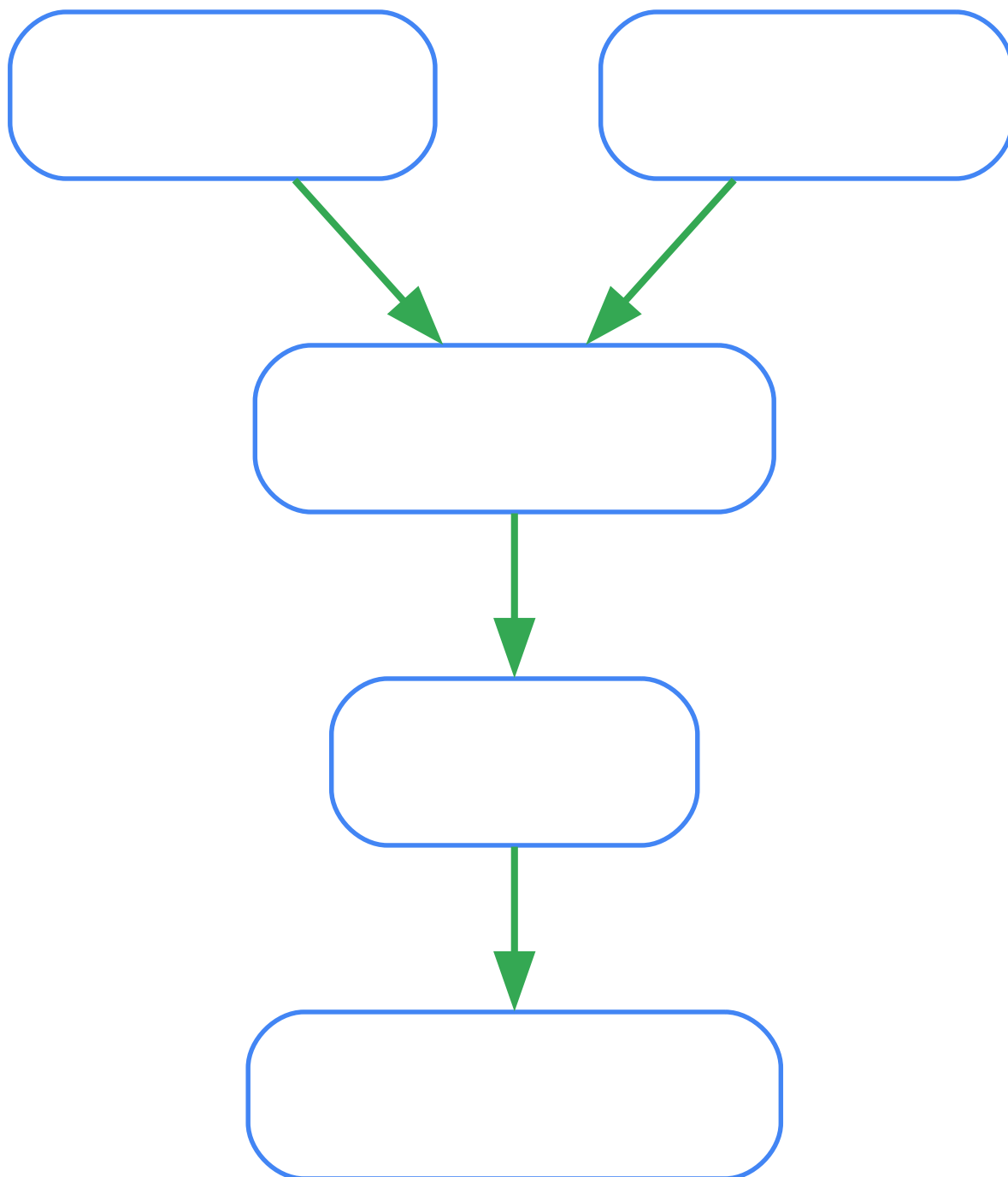
There is currently no specific information available in the public domain regarding the biological activity or associated signaling pathways of **propyl 2,4-dioxovalerate**. Research on the biological effects of its analogue, ethyl 2,4-dioxovalerate, has suggested potential anti-fungal properties.[6] Further investigation is required to determine if **propyl 2,4-dioxovalerate** exhibits similar or other biological activities.

Visualizations

Molecular Structure of Propyl 2,4-dioxovalerate

Caption: Molecular structure of **propyl 2,4-dioxovalerate**.

Conceptual Synthesis Workflow for an Alkyl 2,4-dioxovalerate



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- To cite this document: BenchChem. [Propyl 2,4-dioxovalerate molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175480#propyl-2-4-dioxovalerate-molecular-structure-and-formula]

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